# Application Notes and Protocols: Preparation of Tranilast Ophthalmic Solution for Allergic Conjunctivitis

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-[[(E)-3-(4-methoxyphenyl)prop-2-enoyl]amino]benzoic acid* |
| *CAS No.:* | *22780-32-1* |
| *Cat. No.:* | *B1223611* |

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## Introduction: Targeting the Allergic Cascade in the Eye

Allergic conjunctivitis is an inflammatory response of the conjunctiva to an allergen, characterized by itching, redness, tearing, and swelling. The underlying pathophysiology involves the cross-linking of IgE antibodies on the surface of mast cells upon allergen exposure. This triggers mast cell degranulation and the release of a cascade of inflammatory mediators, including histamine, prostaglandins, and leukotrienes, which are responsible for the clinical signs and symptoms of the condition.[1]

Tranilast (N-[3',4'-dimethoxycinnamoyl]-anthranilic acid) is an anti-allergic agent that has demonstrated efficacy in the treatment of allergic conjunctivitis.[2][3][4] Its primary mechanism of action is the stabilization of mast cells, which inhibits the release of these chemical mediators.[1][5] By preventing the degranulation of mast cells, Tranilast effectively interrupts the allergic cascade at a crucial early stage. Additionally, Tranilast has been shown to inhibit

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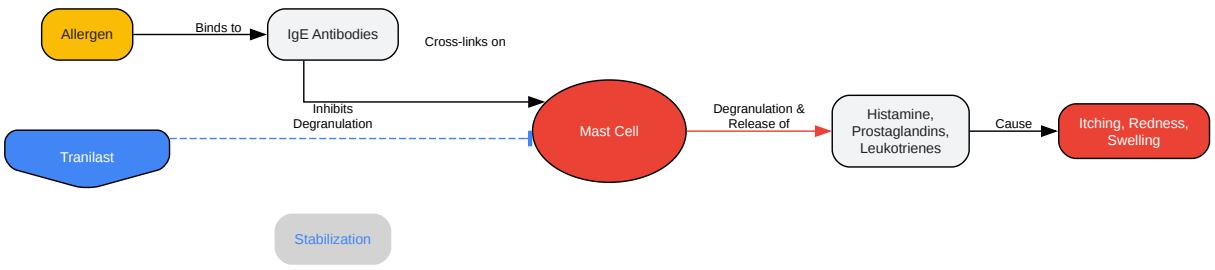
the release of cytokines and the expression of adhesion molecules, further contributing to its anti-inflammatory effects.[6]

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation of a 0.5% Tranilast ophthalmic solution for investigational use in allergic conjunctivitis. The protocols outlined herein are designed to ensure the formulation's stability, sterility, and overall quality, grounded in established pharmaceutical principles.

## Mechanism of Action of Tranilast in Allergic Conjunctivitis

The therapeutic effect of Tranilast in allergic conjunctivitis is multifactorial, primarily centered on its ability to modulate the allergic-inflammatory response.

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Caption: Tranilast's mast cell stabilization mechanism.

## Formulation of 0.5% Tranilast Ophthalmic Solution

The development of a stable and effective Tranilast ophthalmic solution presents challenges due to its poor aqueous solubility and photochemical instability.[7] The following formulation is based on a clinically used preparation and is designed to address these challenges through the careful selection of excipients.

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| Component | Function | Concentration (w/v %) |
|---|---|---|
| Tranilast | Active Pharmaceutical Ingredient | 0.5% |
| Boric Acid | Buffering Agent | q.s. to target pH |
| Borax (Sodium Borate) | Buffering Agent | q.s. to target pH |
| Povidone | Solubilizer / Viscosity Enhancer | ~1.0 - 2.0% |
| Polysorbate 80 | Surfactant / Solubilizer | ~0.1 - 0.5% |
| Glycerin | Tonicity-Adjusting Agent | q.s. to isotonicity |
| Disodium Edetate (EDTA) | Chelating Agent / Stabilizer | ~0.01 - 0.05% |
| Benzalkonium Chloride | Preservative | ~0.01% |
| Sodium Hydroxide / Hydrochloric Acid | pH Adjustment | As needed |
| Water for Injection | Vehicle | q.s. to 100% |

## Scientific Rationale for Excipient Selection

- Boric Acid/Borax Buffer System: This buffering system is commonly used in ophthalmic preparations to maintain a pH that is close to the physiological pH of tears (approximately 7.4).[8][9][10] This is crucial for patient comfort and to enhance the stability of the drug product. Boric acid also possesses mild antimicrobial properties.[8]

- Povidone: Povidone (polyvinylpyrrolidone) acts as a solubilizing agent to improve the dissolution of the poorly water-soluble Tranilast. It can also function as a viscosity-enhancing agent, which increases the residence time of the ophthalmic solution on the ocular surface, potentially improving drug absorption.[1][4]

- Polysorbate 80: As a non-ionic surfactant, Polysorbate 80 further aids in the solubilization of Tranilast by reducing surface tension.[6][11][12] It helps to create a stable and uniform solution.

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- Glycerin: Glycerin is a well-established tonicity-adjusting agent used to make the ophthalmic solution isotonic with lachrymal fluids.[13][14][15] This prevents ocular irritation and discomfort upon instillation.

- Disodium Edetate (EDTA): EDTA is a chelating agent that sequesters divalent and trivalent metal ions.[16][17][18][19] These metal ions can catalyze the degradation of Tranilast, and by binding them, EDTA enhances the chemical stability of the formulation.

- Benzalkonium Chloride (BAK): For multi-dose containers, a preservative is essential to prevent microbial contamination after the bottle is opened.[2][7][20][21][22] BAK is a widely used and effective preservative in ophthalmic solutions.[2][7][20][21][22] However, it is important to note that BAK can have dose-dependent cytotoxic effects on the corneal epithelium, and preservative-free formulations are an alternative for sensitive patients or long-term use.[2][7][21]

# Protocol for Preparation of 0.5% Tranilast Ophthalmic Solution (100 mL Batch)

This protocol should be performed in an aseptic environment (e.g., a laminar flow hood) using sterile equipment and materials.

Materials and Equipment:

- Tranilast powder (0.5 g)
- Boric Acid
- Borax (Sodium Borate)
- Povidone
- Polysorbate 80
- Glycerin
- Disodium Edetate (EDTA)

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- Benzalkonium Chloride solution (e.g., 50%)
- Sodium Hydroxide (0.1 N) and Hydrochloric Acid (0.1 N)
- Water for Injection (WFI)
- Sterile beakers and graduated cylinders
- Magnetic stirrer and stir bars
- Calibrated pH meter
- Analytical balance
- Sterile filtration unit (0.22 µm pore size)
- Sterile ophthalmic dropper bottles

Step-by-Step Procedure:

- Preparation of the Vehicle:
  - In a sterile beaker, add approximately 80 mL of WFI.
  - While stirring, add and dissolve the required amounts of Boric Acid and Borax to create the buffer system.
  - Add and dissolve Disodium Edetate, Glycerin, and Povidone.
  - Add the required amount of Polysorbate 80 and stir until a clear solution is formed.
- Incorporation of Tranilast:
  - Slowly add 0.5 g of Tranilast powder to the stirring vehicle.
  - Continue stirring until the Tranilast is completely dissolved. This may require gentle heating (not exceeding 40°C) if necessary, but must be done with caution due to Tranilast's potential for degradation.

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- Addition of Preservative and pH Adjustment:
  - Once the solution has cooled to room temperature, add the appropriate volume of Benzalkonium Chloride solution to achieve a final concentration of 0.01%.
  - Measure the pH of the solution using a calibrated pH meter. Adjust the pH to the target range of 7.0-8.0 using 0.1 N Sodium Hydroxide or 0.1 N Hydrochloric Acid as needed.
- Final Volume Adjustment and Sterilization:
  - Transfer the solution to a sterile 100 mL graduated cylinder and add WFI to bring the final volume to 100 mL.
  - Aseptically filter the solution through a sterile 0.22 µm membrane filter into a sterile receiving vessel.
- Aseptic Filling:
  - In a laminar flow hood, aseptically fill the sterile ophthalmic solution into pre-sterilized dropper bottles.
  - Securely cap and label the bottles.

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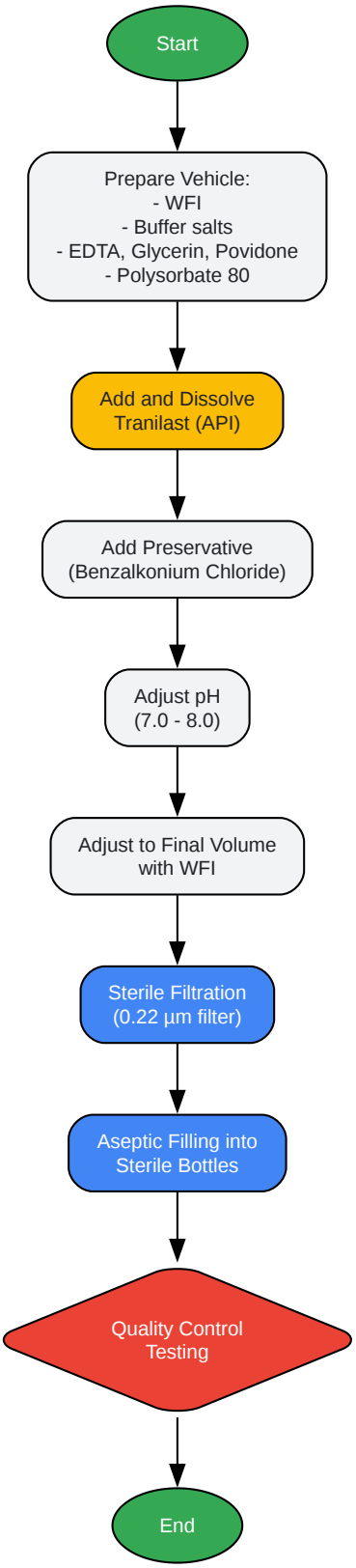


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Caption: Workflow for Tranilast Ophthalmic Solution Preparation.

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# Quality Control Protocols

Rigorous quality control testing is imperative to ensure the safety, efficacy, and stability of the prepared ophthalmic solution.

## Assay of Tranilast (Stability-Indicating HPLC Method)

A stability-indicating High-Performance Liquid Chromatography (HPLC) method should be developed and validated to quantify Tranilast and to separate it from any potential degradation products.

- Chromatographic Conditions (Example):
  - Column: C18, 250 mm x 4.6 mm, 5 µm particle size
  - Mobile Phase: A mixture of a phosphate buffer (pH adjusted to 3.0) and acetonitrile in a suitable ratio (e.g., 60:40 v/v).
  - Flow Rate: 1.0 mL/min
  - Detection Wavelength: UV at 339 nm
  - Injection Volume: 20 µL
  - Column Temperature: 30°C
- Method Validation: The HPLC method must be validated according to ICH guidelines, including parameters such as specificity, linearity, range, accuracy, precision (repeatability and intermediate precision), limit of detection (LOD), limit of quantitation (LOQ), and robustness.
- Forced Degradation Studies: To demonstrate the stability-indicating nature of the method, forced degradation studies should be performed.[5][23][24][25][26] This involves subjecting the Tranilast solution to stress conditions such as:
  - Acid Hydrolysis: 0.1 N HCl at 60°C for 2 hours
  - Base Hydrolysis: 0.1 N NaOH at 60°C for 30 minutes

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- Oxidative Degradation: 3% $H_2O_2$ at room temperature for 24 hours
- Thermal Degradation: 80°C for 48 hours
- Photodegradation: Exposure to UV light (254 nm) and fluorescent light

The HPLC method should be able to resolve the Tranilast peak from all degradation product peaks.

## Sterility Testing

Sterility testing must be performed according to USP <71> to ensure the absence of viable microorganisms.[21][27]

- Method: Membrane filtration is the preferred method for aqueous solutions.
- Procedure:
  - Aseptically filter a specified volume of the ophthalmic solution through a 0.45 µm membrane filter.
  - Rinse the filter with a sterile fluid to remove any residual antimicrobial agents.
  - Aseptically transfer the membrane to two types of sterile culture media: Fluid Thioglycollate Medium (for anaerobic and some aerobic bacteria) and Soybean-Casein Digest Medium (for aerobic bacteria and fungi).
  - Incubate the media for not less than 14 days.
- Acceptance Criteria: No evidence of microbial growth in any of the media.

## Particulate Matter Testing

Ophthalmic solutions must be essentially free from visible particles and meet the standards for sub-visible particulate matter as per USP <789>.[2][11][16][18]

- Method 1: Light Obscuration Particle Count Test:
  - Use a calibrated light obscuration particle counter.

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- Gently mix the sample and measure the number of particles ≥10 µm and ≥25 µm.

- Method 2: Microscopic Particle Count Test (if the light obscuration test fails or is not suitable):
  - Filter a known volume of the solution through a membrane filter.
  - Examine the filter under a microscope and count the particles.

- Acceptance Criteria (per mL):
  - ≥10 µm: Not more than 50 particles
  - ≥25 µm: Not more than 5 particles
  - ≥50 µm: Not more than 2 particles

## Other Quality Control Tests

| Test | Method | Acceptance Criteria |
|---|---|---|
| Appearance | Visual Inspection | Clear, slightly yellowish solution, free from visible particles. |
| pH | Potentiometry | Within the specified range (e.g., 7.0 - 8.0). |
| Osmolality | Osmometer | Isotonic with tears (typically 280-320 mOsm/kg). |

# Conclusion

The preparation of a high-quality Tranilast ophthalmic solution for allergic conjunctivitis requires a thorough understanding of the active pharmaceutical ingredient's properties and the principles of ophthalmic formulation. The protocols provided in this document offer a scientifically sound framework for the development of a stable, sterile, and effective product. Adherence to these guidelines, including the rationale for excipient selection and the implementation of rigorous quality control measures, is essential for ensuring the safety and efficacy of the formulation in research and development settings.

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